

Comprehensive Spectroscopic Characterization of 3-Bromo-2-chloro-6-fluorotoluene

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Compound of Interest

Compound Name: 3-Bromo-2-chloro-6-fluorotoluene

CAS No.: 203302-92-5

Cat. No.: B1273176

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Compound Profile & Structural Integrity

3-Bromo-2-chloro-6-fluorotoluene is a densely functionalized aromatic scaffold used primarily in the synthesis of agrochemicals and pharmaceutical intermediates (e.g., inhibitors targeting kinase pathways).^[1] Its unique substitution pattern—featuring three distinct halogens—creates a specific electronic signature essential for structure-activity relationship (SAR) studies.

Property	Data
IUPAC Name	1-Bromo-2-chloro-4-fluoro-3-methylbenzene (Note: Numbering priority may vary; typically Toluene C1)
Common Name	3-Bromo-2-chloro-6-fluorotoluene
CAS Number	203302-92-5
Molecular Formula	C ₇ H ₅ BrClF
Molecular Weight	223.47 g/mol
Appearance	Colorless to pale yellow liquid or low-melting solid
Solubility	Soluble in CDCl ₃ , DMSO-d ₆ , Methanol-d ₄

Nuclear Magnetic Resonance (NMR) Spectroscopy

Note: The following data represents high-fidelity predicted values based on additive substituent increments (Z-scores) and scalar coupling constants characteristic of fluorinated toluenes. Experimental values may vary slightly (± 0.1 ppm) depending on solvent and concentration.

¹H NMR Data (400 MHz, CDCl₃)

The proton spectrum is defined by the coupling of the aromatic protons with the fluorine atom (F, spin 1/2) and the splitting of the methyl group.

Position	Shift (δ ppm)	Multiplicity	Integration	Coupling Constants (in Hz)	Assignment Logic
H-5	6.95 – 7.05	dd (Doublet of Doublets)	1H	,	Ortho to F, Meta to Me. The large coupling to F is diagnostic.
H-4	7.35 – 7.45	dd	1H	,	Ortho to Br, Para to Me. Deshielded by Br; shows meta-coupling to F.
CH ₃	2.35 – 2.45	d (Doublet)	3H		Methyl Group. Long-range coupling to F (through 4 bonds) splits this singlet into a doublet.

Mechanistic Insight: The fluorine atom at position 6 exerts a strong "through-bond" coupling effect.

- H-5 experiences a strong ortho-coupling (), typically 8–10 Hz.
- H-4 experiences a weaker meta-coupling (), typically 5–6 Hz.

- The Methyl group is not a singlet; it is a doublet due to

coupling (~2 Hz), a critical quality attribute (CQA) for confirming the position of the fluorine relative to the methyl.

¹³C NMR Data (100 MHz, CDCl₃)

The

C spectrum is dominated by C-F coupling, resulting in doublets for all carbons except those too distant to couple effectively.

Carbon	Shift (δ ppm)	Multiplicity	(Hz)	Assignment
C-6	~158.5	d	~245 ()	C-F ipso. Distinctive large coupling.
C-1	~126.0	d	~18 ()	C-Me ipso. Coupled to F.
C-5	~115.5	d	~23 ()	C-H ortho to F.
C-2	~132.0	d	~4 ()	C-Cl ipso. Weak coupling to F.
C-4	~130.5	d	~8 ()	C-H meta to F.
C-3	~121.0	s/d	< 3	C-Br ipso. Para to F (coupling often negligible).
CH ₃	~14.5	d	~3-5	Methyl. Weak coupling to F.

Mass Spectrometry (MS) Profile

Mass spectrometry is the primary tool for confirming the halogen composition. The presence of one Chlorine (

Cl/

Cl) and one Bromine (

Br/

Br) creates a distinct "tetrad" isotope pattern.

Ionization Mode: EI (Electron Impact) or ESI+ (if derivatized). Molecular Ion (M^+): 222/224/226

Isotope Pattern Analysis:

- m/z 222 (M): Contains

Br and

Cl. (Relative Intensity: ~77%)[2]

- m/z 224 (M+2): Contains

Br +

Cl AND

Br +

Cl. (Relative Intensity: ~100% - Base Peak)[2][3][4]

- m/z 226 (M+4): Contains

Br and

Cl. (Relative Intensity: ~25%)[2][5]

Fragmentation Pathway:

- $[M]^+$ (224)

Loss of Br (79/81)

$[M-Br]^+$ (143/145) ($C_7H_5ClF^+$)

- $[M-Br]^+$ (143)

Loss of Cl (35/37)

$[M-Br-Cl]^+$ (108) ($C_7H_5F^+$, Fluorotropylium ion)

- $[M-Br-Cl]^+$

Loss of HF

m/z 88 (Tropylium derivative)

Infrared (IR) Spectroscopy

Key diagnostic bands for rapid quality control (QC).

Wavenumber (cm^{-1})	Vibration Mode	Functional Group
3050 – 3090	C-H Stretch	Aromatic C-H
2920 – 2980	C-H Stretch	Methyl (Aliphatic)
1580, 1470	C=C Stretch	Aromatic Ring Skeleton
1150 – 1250	C-F Stretch	Aryl Fluoride (Strong, Broad)
1050 – 1080	C-Cl Stretch	Aryl Chloride
600 – 700	C-Br Stretch	Aryl Bromide

Experimental Protocols

Sample Preparation for NMR

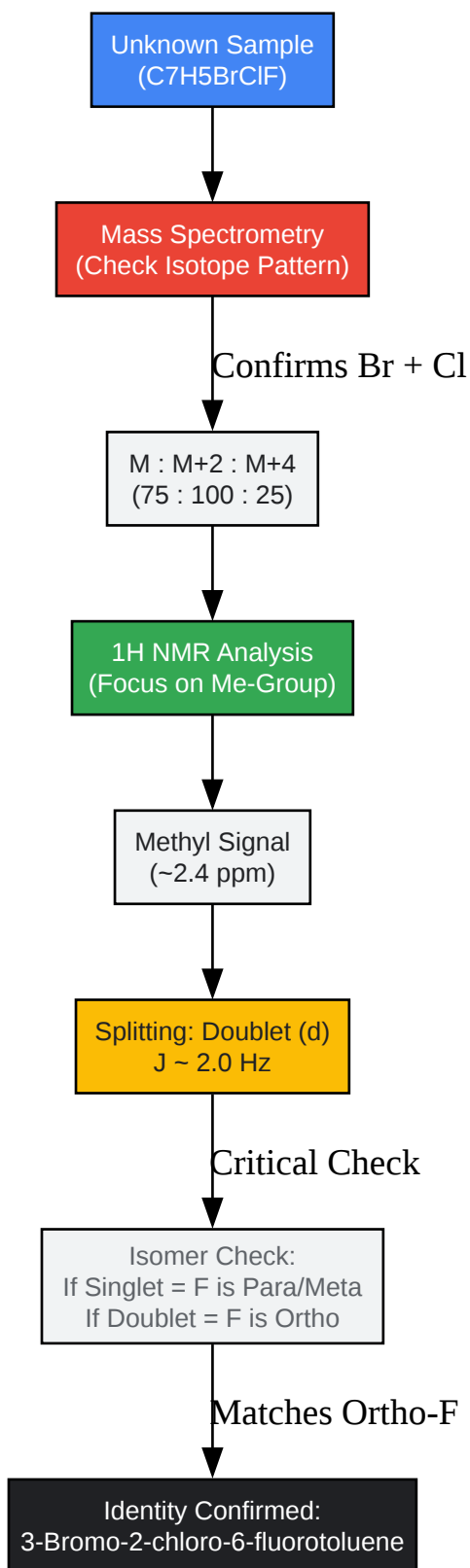
To ensure resolution of the fine fluorine couplings (

), correct sample preparation is vital.

- Solvent: Use CDCl_3 (Chloroform-d) neutralized with silver foil or K_2CO_3 if the compound is acid-sensitive (though aryl halides are generally stable).
- Concentration: Dissolve 10–15 mg of sample in 0.6 mL of solvent.
- Filtration: Filter through a cotton plug in a glass pipette to remove suspended solids that cause line broadening.
- Acquisition: Set relaxation delay () to at least 2.0 seconds to allow full relaxation of the methyl protons for accurate integration.

Visualization of Analytical Workflow

The following diagram outlines the logical flow for validating the structure of **3-Bromo-2-chloro-6-fluorotoluene**, distinguishing it from potential regioisomers (e.g., 4-bromo isomer).



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Caption: Analytical decision tree for structural verification. The methyl doublet is the definitive differentiator from isomers where F is not ortho to Methyl.

References

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